

Application Notes and Protocols: 2,2-Difluoropropane (R-272ca) as a Refrigerant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Difluoropropane

Cat. No.: B1294401

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2,2-difluoropropane**, also known as R-272ca, for its potential use as a refrigerant. The document details its environmental impact, safety considerations, and the necessary experimental protocols for performance evaluation.

Introduction to 2,2-Difluoropropane (R-272ca)

2,2-Difluoropropane is a hydrofluorocarbon (HFC) with the chemical formula $C_3H_6F_2$. As with other HFCs, it was developed as an alternative to ozone-depleting substances like chlorofluorocarbons (CFCs) and hydrochlorofluorocarbons (HCFCs). Its utility as a refrigerant stems from its thermodynamic properties, which allow it to absorb and release heat during phase changes. However, like all refrigerants, its environmental and safety profiles must be carefully considered.

Environmental Impact and Safety Profile

The primary metrics for evaluating the environmental impact of a refrigerant are its Ozone Depletion Potential (ODP) and Global Warming Potential (GWP).

Ozone Depletion Potential (ODP): **2,2-Difluoropropane** is a hydrofluorocarbon (HFC) and does not contain chlorine, the primary element responsible for stratospheric ozone depletion. Therefore, its ODP is considered to be zero.

Global Warming Potential (GWP): The 100-year GWP of **2,2-difluoropropane** (R-272ca) is 144[1]. This value is significantly lower than many legacy refrigerants, but it is still a factor to consider in the context of global climate change.

Safety Classification: According to the American Society of Heating, Refrigerating and Air-Conditioning Engineers (ASHRAE) safety classification system, refrigerants are categorized based on their toxicity and flammability. While a specific ASHRAE classification for **2,2-difluoropropane** is not readily available in the searched literature, it is known to be a flammable gas. Therefore, it would likely fall into a flammable category (Class 2 or 3) with low toxicity (Class A), pending official classification. Proper handling and system design are crucial to mitigate flammability risks.

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C ₃ H ₆ F ₂	[2]
Molecular Weight	80.0765 g/mol	[2]
CAS Number	420-45-1	[2]
Boiling Point	-0.4 °C	[3]
Melting Point	-104.8 °C	[3]
Ozone Depletion Potential (ODP)	0	HFC Property
Global Warming Potential (GWP, 100-year)	144	[1]
ASHRAE Safety Classification	Flammable	General Knowledge

Refrigerant Performance Evaluation: Experimental Protocols

To date, specific experimental performance data for **2,2-difluoropropane** as a refrigerant, such as its Coefficient of Performance (COP) and refrigerating capacity, are not widely available in the public domain. The following protocols, based on established industry standards (e.g.,

ASHRAE standards), outline the necessary experiments to determine these crucial performance metrics.

Calorimeter Testing for Refrigerant Performance

A calorimeter test is the primary method for experimentally determining the performance of a refrigerant in a vapor-compression cycle. This involves a well-instrumented system that allows for precise measurement of heat transfer and energy consumption.

Objective: To determine the refrigerating capacity and Coefficient of Performance (COP) of **2,2-difluoropropane** under various operating conditions.

Apparatus:

- A vapor-compression refrigeration cycle test rig.
- A compressor suitable for flammable refrigerants.
- An evaporator and condenser.
- An expansion valve.
- A refrigerant calorimeter (either a secondary fluid calorimeter or a direct expansion calorimeter).
- High-accuracy temperature, pressure, and mass flow rate sensors.
- Power meter to measure compressor energy consumption.
- Data acquisition system.

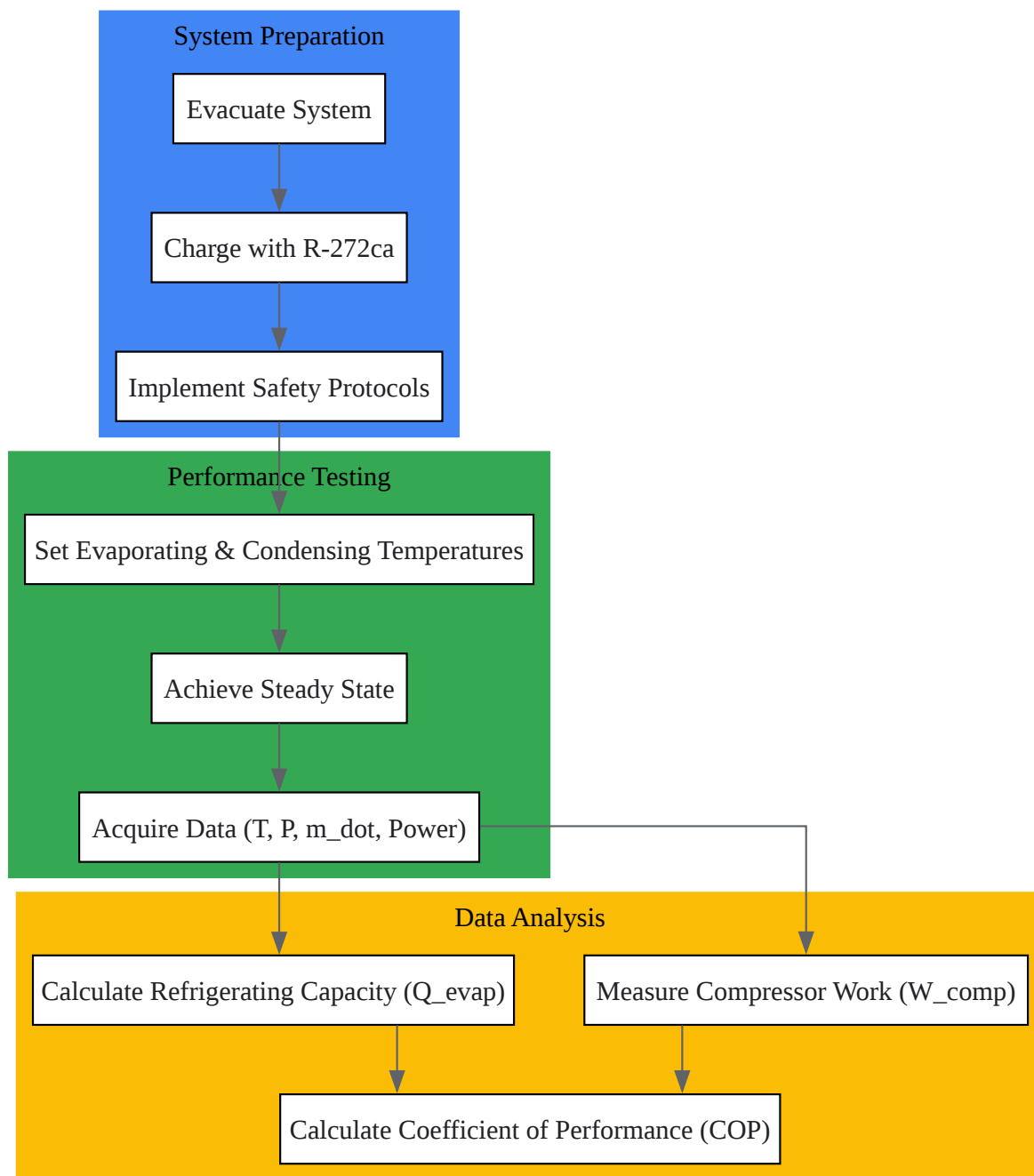
Methodology (based on ASHRAE Standard 23.1):

- System Preparation:
 - Evacuate the refrigeration system to remove any non-condensable gases and moisture.
 - Charge the system with a precisely measured mass of **2,2-difluoropropane**.

- Ensure all safety protocols for handling flammable refrigerants are in place, including proper ventilation and spark-proof equipment.
- Test Conditions:
 - Set the desired evaporating and condensing temperatures by controlling the conditions of the heat source and heat sink for the evaporator and condenser, respectively.
 - A range of typical operating conditions should be tested to map the refrigerant's performance. For example:
 - Evaporating temperatures: -10°C, -5°C, 0°C, 5°C, 10°C
 - Condensing temperatures: 30°C, 35°C, 40°C, 45°C, 50°C
- Data Acquisition:
 - Allow the system to reach a steady state for each test condition.
 - Record the following parameters:
 - Refrigerant temperature and pressure at the inlet and outlet of the compressor, condenser, expansion valve, and evaporator.
 - Refrigerant mass flow rate.
 - Power consumed by the compressor.
 - Heat input to the evaporator (refrigerating effect), as measured by the calorimeter.
- Calculations:
 - Refrigerating Capacity (Q_{evap}): This is the heat absorbed in the evaporator, measured directly by the calorimeter. It can be cross-checked by calculating the enthalpy change of the refrigerant across the evaporator multiplied by the mass flow rate.
 - Compressor Work (W_{comp}): This is the power consumed by the compressor, measured by the power meter.

- Coefficient of Performance (COP): The ratio of the refrigerating capacity to the compressor work. $COP = Q_{\text{evap}} / W_{\text{comp}}$

Experimental Workflow for Refrigerant Performance Evaluation

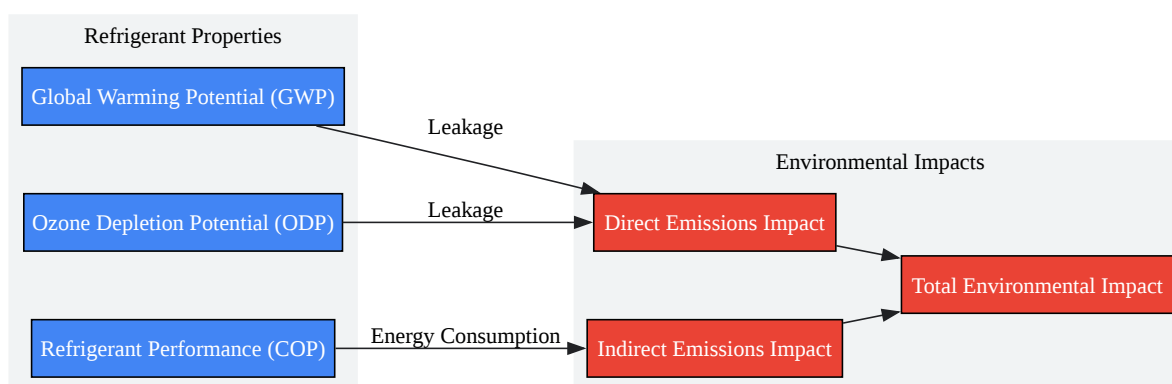


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A flowchart of the experimental workflow for evaluating the performance of a refrigerant.

Signaling Pathway of Environmental Impact Assessment

The overall environmental impact of a refrigerant is a function of both its direct and indirect effects. The following diagram illustrates the logical relationships between the refrigerant's properties and its total environmental impact.



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The relationship between refrigerant properties and their direct and indirect environmental impacts.

Conclusion

2,2-Difluoropropane (R-272ca) presents a potentially viable alternative to high-GWP refrigerants due to its zero ODP and relatively low GWP. However, its flammability necessitates careful system design and adherence to safety protocols. A significant knowledge gap exists regarding its performance characteristics as a refrigerant. The experimental protocols outlined in this document provide a clear pathway for researchers to generate the necessary data to fully evaluate the efficacy and suitability of **2,2-difluoropropane** in various refrigeration and air-conditioning applications. Such data will be crucial for making informed decisions about its potential role in the transition to more environmentally friendly cooling technologies.

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References

- 1. ashrae.org [ashrae.org]
- 2. Propane, 2,2-difluoro- [webbook.nist.gov]
- 3. docs.lib.purdue.edu [docs.lib.purdue.edu]
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